

In-Depth Technical Guide: VER-155008, an HSP70 Inhibitor

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: VER-00158411

Cat. No.: B611615

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of VER-155008, a potent adenosine-derived inhibitor of the 70 kDa heat shock protein (HSP70) family. This document consolidates key data on its mechanism of action, biological activity, and experimental protocols, intended for researchers and professionals in drug development.

Core Compound Details

VER-155008 is a small molecule that acts as a competitive inhibitor of the ATPase activity of HSP70, a molecular chaperone often overexpressed in various cancer cells.^{[1][2]} By targeting the nucleotide-binding domain of HSP70, VER-155008 disrupts the protein folding machinery, leading to the degradation of HSP90 client proteins and ultimately inducing apoptosis in cancer cells.^[3]

Property	Value	Reference
Chemical Name	5'-O-[(4-Cyanophenyl)methyl]-8-[[[(3,4-dichlorophenyl)methyl]amino]-adenosine	
CAS Number	1134156-31-2	[2]
Molecular Formula	C25H23Cl2N7O4	[2]
Molecular Weight	556.4 g/mol	[2]
Purity	≥98% (HPLC)	
Solubility	Soluble in DMSO (approx. 30 mg/mL) and dimethylformamide. Sparingly soluble in aqueous buffers.	[4]

Biological Activity and Quantitative Data

VER-155008 has demonstrated significant inhibitory activity against HSP70 and its cognates, as well as potent anti-proliferative effects across a range of human cancer cell lines.

Inhibitory Activity

Target	IC50	Kd	Reference
HSP70	0.5 µM	0.3 µM	[5]
Hsc70	2.6 µM	-	[5]
Grp78 (BiP)	2.6 µM	-	[5]
HSP90β	>200 µM	-	

Anti-proliferative Activity (GI50)

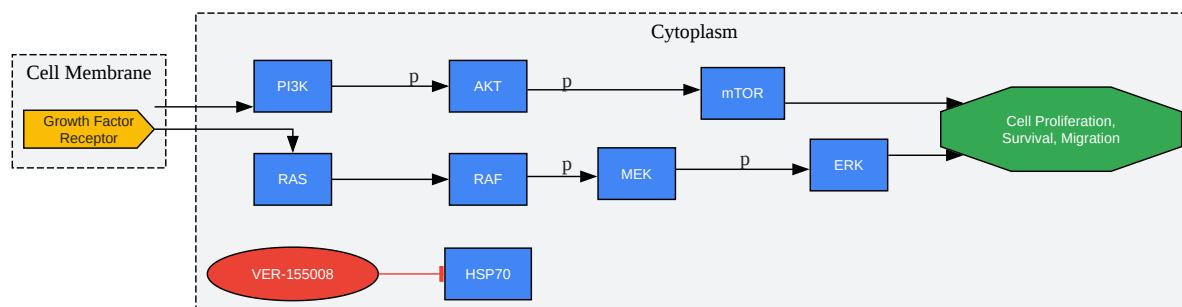
Cell Line	Cancer Type	GI50	Reference
HCT116	Colon Carcinoma	5.3 μ M	[6]
HT29	Colon Carcinoma	12.8 μ M	[6]
BT474	Breast Cancer	10.4 μ M	[6]
MB-468	Breast Cancer	14.4 μ M	[6]

In Vivo Efficacy

In a mouse xenograft model using PC12 pheochromocytoma cells, administration of VER-155008 was shown to significantly inhibit tumor growth.[1]

Mechanism of Action: Signaling Pathways

VER-155008 exerts its anti-tumor effects by down-regulating the phosphorylation of key proteins in the PI3K/AKT/mTOR and MEK/ERK signaling pathways.[1] These pathways are crucial for cell proliferation, survival, and migration.



[Click to download full resolution via product page](#)

VER-155008 inhibits the PI3K/AKT/mTOR and MEK/ERK signaling pathways.

Experimental Protocols

Detailed methodologies for key experiments investigating the effects of VER-155008 are provided below.

Cell Viability Assay (CCK8 Assay)

This protocol is used to assess the effect of VER-155008 on the proliferation of cancer cells, such as the PC12 pheochromocytoma cell line.^[1]

- **Cell Seeding:** Plate PC12 cells in 96-well plates at a density of 5×10^3 cells per well and incubate overnight.
- **Treatment:** Treat the cells with various concentrations of VER-155008 (e.g., 0, 12.5, 25, 50, 100 μ M) for different time points (e.g., 24, 48, 72 hours).
- **CCK8 Addition:** Add 10 μ L of Cell Counting Kit-8 (CCK8) solution to each well.
- **Incubation:** Incubate the plates for 2 hours at 37°C.
- **Measurement:** Measure the absorbance at 450 nm using a microplate reader.
- **Analysis:** Calculate the 50% inhibitory concentration (IC₅₀) based on the dose-response curves.

Cell Migration Assay (Transwell Assay)

This method evaluates the impact of VER-155008 on the migratory capacity of cancer cells.^[1]

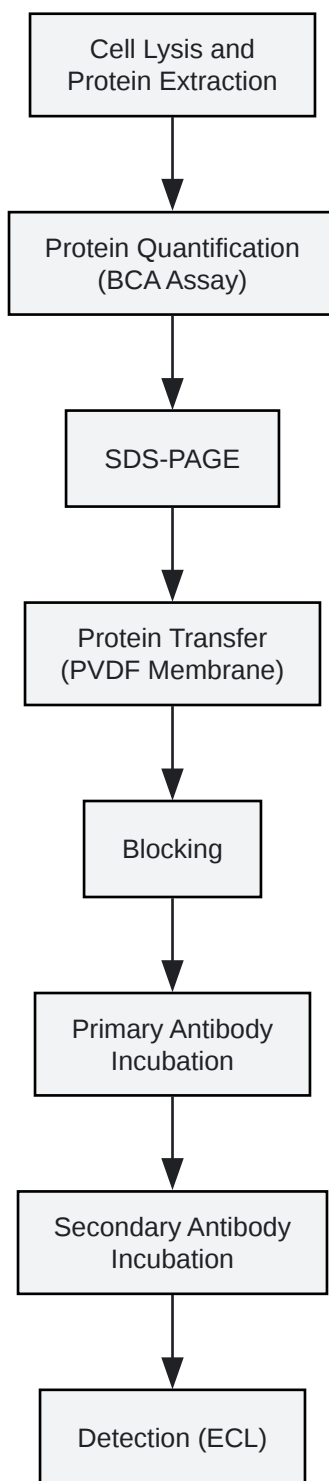
- **Cell Preparation:** Seed 2×10^5 PC12 cells in the upper chamber of a Transwell insert (serum-free medium).
- **Treatment:** Add VER-155008 at desired concentrations (e.g., 50 μ M, 100 μ M) to the upper chamber.
- **Chemoattractant:** Fill the lower chamber with a culture medium containing 10% serum to act as a chemoattractant.
- **Incubation:** Incubate for 8 hours to allow for cell migration.

- **Fixation and Staining:** Fix the migrated cells on the lower surface of the membrane and stain with crystal violet.
- **Quantification:** Count the number of migrated cells in several random fields under a microscope.

Western Blot Analysis

This technique is employed to determine the effect of VER-155008 on the protein expression and phosphorylation status of key signaling molecules.[\[1\]](#)

- **Cell Lysis:** Treat cells with VER-155008 for a specified time (e.g., 24 hours), then lyse the cells in RIPA buffer to extract total protein.
- **Protein Quantification:** Determine the protein concentration using a BCA protein assay.
- **SDS-PAGE:** Separate the protein lysates by sodium dodecyl sulfate-polyacrylamide gel electrophoresis.
- **Protein Transfer:** Transfer the separated proteins onto a polyvinylidene difluoride (PVDF) membrane.
- **Blocking:** Block the membrane with 5% non-fat milk in Tris-buffered saline with Tween 20 (TBST) to prevent non-specific antibody binding.
- **Primary Antibody Incubation:** Incubate the membrane with primary antibodies against target proteins (e.g., p-PI3K, PI3K, p-AKT, AKT, p-mTOR, mTOR, p-MEK, MEK, p-ERK, ERK, and HSP70) overnight at 4°C.
- **Secondary Antibody Incubation:** Wash the membrane and incubate with the appropriate horseradish peroxidase (HRP)-conjugated secondary antibody.
- **Detection:** Visualize the protein bands using an enhanced chemiluminescence (ECL) detection system.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. HSP70 inhibitor VER155008 suppresses pheochromocytoma cell and xenograft growth by inhibition of PI3K/AKT/mTOR and MEK/ERK pathways - PMC [pmc.ncbi.nlm.nih.gov]
- 2. VER-155008 - HSP70 Inhibitors and Modulators | StressMarq [stressmarq.com]
- 3. caymanchem.com [caymanchem.com]
- 4. cdn.caymanchem.com [cdn.caymanchem.com]
- 5. medchemexpress.com [medchemexpress.com]
- 6. selleckchem.com [selleckchem.com]
- To cite this document: BenchChem. [In-Depth Technical Guide: VER-155008, an HSP70 Inhibitor]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b611615#ver-00158411-safety-data-sheet]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com